

# Addressing batch-to-batch variability of synthetic Oligopeptide-41

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## Compound of Interest

Compound Name: Oligopeptide-41

Cat. No.: B12383207

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## Technical Support Center: Oligopeptide-41

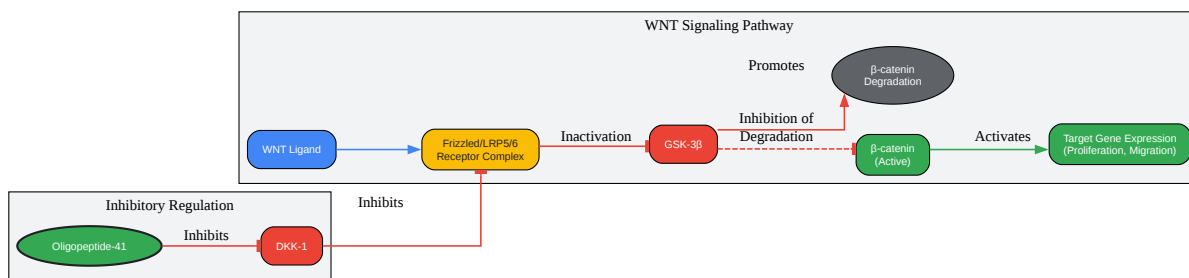
This guide provides researchers, scientists, and drug development professionals with essential information for troubleshooting batch-to-batch variability of synthetic **Oligopeptide-41**.

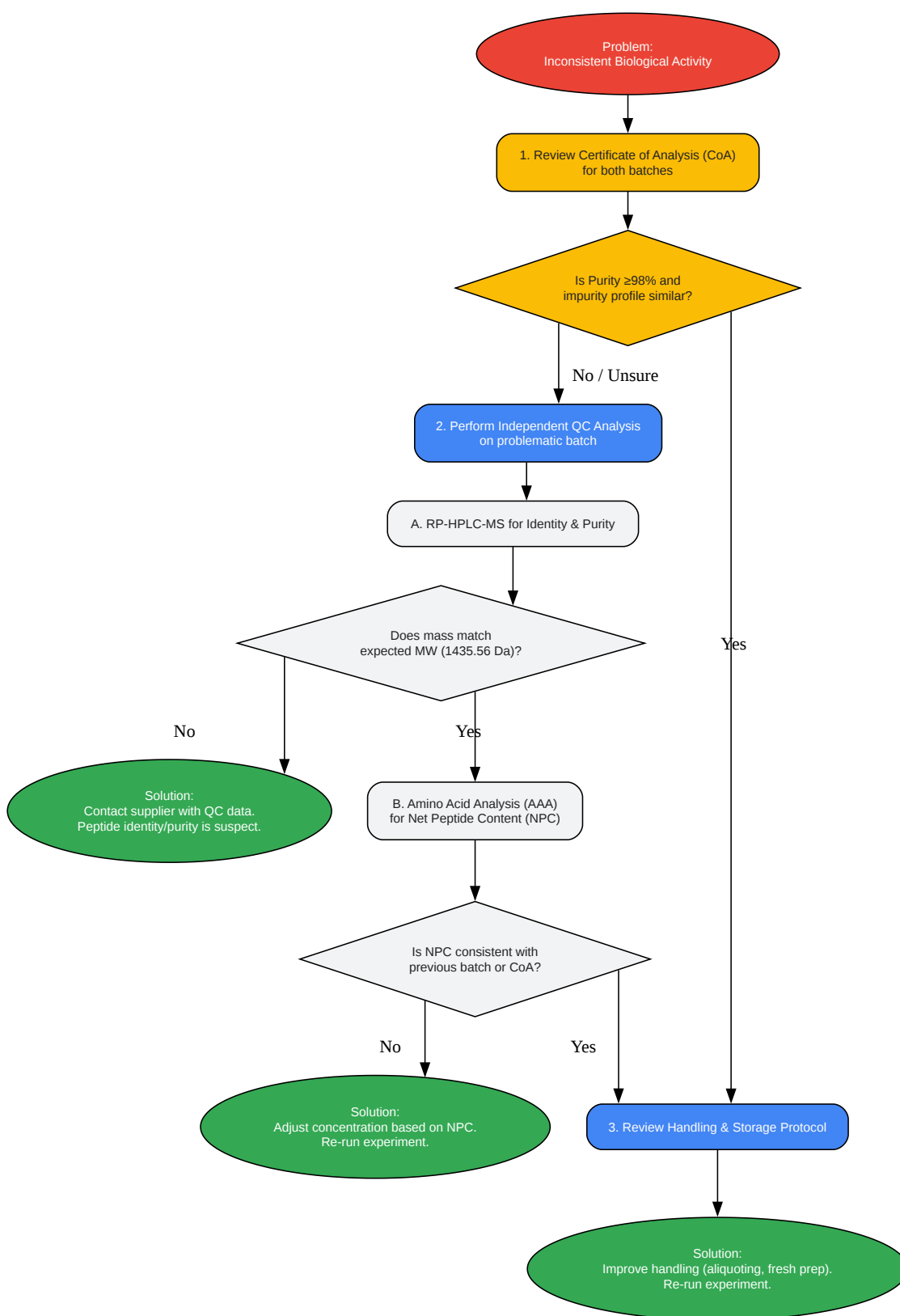
### Section 1: Frequently Asked Questions (FAQs)

Q1: What is **Oligopeptide-41** and what is its primary mechanism of action?

**Oligopeptide-41**, also known by the trade name CG-Keramin1, is a synthetic peptide designed to promote hair growth and prevent hair loss.<sup>[1][2]</sup> Its primary mechanism of action involves the suppression of Dickkopf 1 (DKK-1), a natural inhibitor of the WNT signaling pathway.<sup>[1][3]</sup> By inhibiting DKK-1, **Oligopeptide-41** helps preserve hair follicles, boost the proliferation and migration of hair follicle cells, and reduce apoptosis, ultimately leading to stronger hair and reduced hair loss.<sup>[1]</sup>

Diagram 1: **Oligopeptide-41** Mechanism of Action





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## References

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